

HPLC protocol for 6-(4-Chlorophenyl)morpholin-3-one analysis

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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Abstract & Scope

This technical guide provides a robust High-Performance Liquid Chromatography (HPLC) protocol for the quantification and purity analysis of **6-(4-Chlorophenyl)morpholin-3-one** (CAS: 5196-95-2).^[1] This compound is a critical substituted morpholine scaffold, often utilized as a building block in the synthesis of Factor Xa inhibitors (e.g., Rivaroxaban analogs) and other bioactive heterocycles.^[1]

Unlike simple morpholine, the "3-one" designation indicates a lactam (cyclic amide) structure.^[1] This renders the nitrogen atom non-basic, significantly altering the chromatographic retention mechanism compared to secondary amines.^[1] This protocol leverages this neutral character using a Reversed-Phase (RP-HPLC) approach optimized for peak symmetry and resolution from potential synthetic precursors.^[1]

Chemical Context & Method Strategy

Molecule: **6-(4-Chlorophenyl)morpholin-3-one** Molecular Weight: ~211.65 g/mol Key Functional Groups:^[1]^[2]^[3]

- Chlorophenyl moiety: Provides strong lipophilicity and UV absorption (primary chromophore).
[1]
- Morpholin-3-one ring: A polar, neutral lactam core.[1]

Strategic Considerations (Expertise):

- Column Selection: A C18 stationary phase is selected to interact with the hydrophobic chlorophenyl group.[1] A "Base Deactivated" (BDS) or end-capped column is recommended to minimize secondary interactions, although the analyte is neutral.[1]
- Mobile Phase pH: While the analyte is neutral, maintaining an acidic pH (0.1% H₃PO₄ or Formic Acid) is crucial to suppress the ionization of potential impurities (such as open-ring amino acids or starting amine precursors) and ensure robust retention time stability.[1]
- Detection: The chlorophenyl ring exhibits a characteristic UV absorption maximum () typically between 240–260 nm.[1] We utilize 254 nm for universal applicability and 210 nm for high-sensitivity impurity profiling.[1]

Experimental Protocol

Instrumentation & Reagents

- HPLC System: Agilent 1260 Infinity II, Waters Alliance, or equivalent with DAD/PDA detector.
- Reagents:
 - Acetonitrile (HPLC Grade).[1][4]
 - Water (Milli-Q / HPLC Grade).[1]
 - Phosphoric Acid (85%, HPLC Grade) OR Formic Acid (for MS compatibility).[1]
- Reference Standard: **6-(4-Chlorophenyl)morpholin-3-one** (>98% purity).[1][3][5]

Chromatographic Conditions

Parameter	Specification	Rationale
Column	Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or equivalent. [1]	Balances resolution and backpressure; 3.5 µm offers better efficiency than 5 µm. [1]
Mobile Phase A	0.1% H3PO4 in Water	Acidic buffer suppresses silanol activity and ionizes amine impurities. [1]
Mobile Phase B	Acetonitrile (100%)	Strong solvent for elution of the lipophilic chlorophenyl moiety. [1]
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns. [1]
Column Temp.	30°C	Maintains reproducible viscosity and kinetics. [1]
Injection Vol.	5–10 µL	Dependent on sample concentration. [1]
Detection	UV @ 254 nm (Ref 360 nm)	Primary aromatic absorption band. [1]

Gradient Program

Note: A gradient is preferred over isocratic flow to ensure elution of highly lipophilic dimers or late-eluting matrix components.[\[1\]](#)

Time (min)	% Mobile Phase A	% Mobile Phase B	Phase
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
15.0	10	90	Linear Gradient
18.0	10	90	Wash
18.1	90	10	Re-equilibration
23.0	90	10	End

Sample Preparation

- Stock Solution (1 mg/mL): Weigh 10 mg of standard into a 10 mL volumetric flask. Dissolve in 50:50 Water:Acetonitrile.[\[1\]](#) Sonicate for 5 minutes if necessary.
- Working Standard (50 µg/mL): Dilute 500 µL of Stock Solution into 9.5 mL of Mobile Phase (Initial Ratio: 90:10 Water:MeCN).
 - Critical Step: Diluting in the starting mobile phase prevents "solvent shock" and peak distortion for early eluting impurities.[\[1\]](#)
- Filtration: Filter through a 0.22 µm PTFE or Nylon syringe filter before injection.[\[1\]](#)

Method Validation & Logic (Trustworthiness)

This protocol is designed to be self-validating. The following system suitability parameters must be met to ensure data integrity.

System Suitability Criteria (SST)

- Retention Time (RT): The analyte is expected to elute between 8.0 – 12.0 minutes (mid-gradient).[\[1\]](#)
- Tailing Factor (T): Must be < 1.5. (Ideally < 1.2 due to the neutral lactam structure).[\[1\]](#)
- Theoretical Plates (N): > 5000.[\[1\]](#)

- Precision (RSD): < 0.5% for n=6 replicate injections.

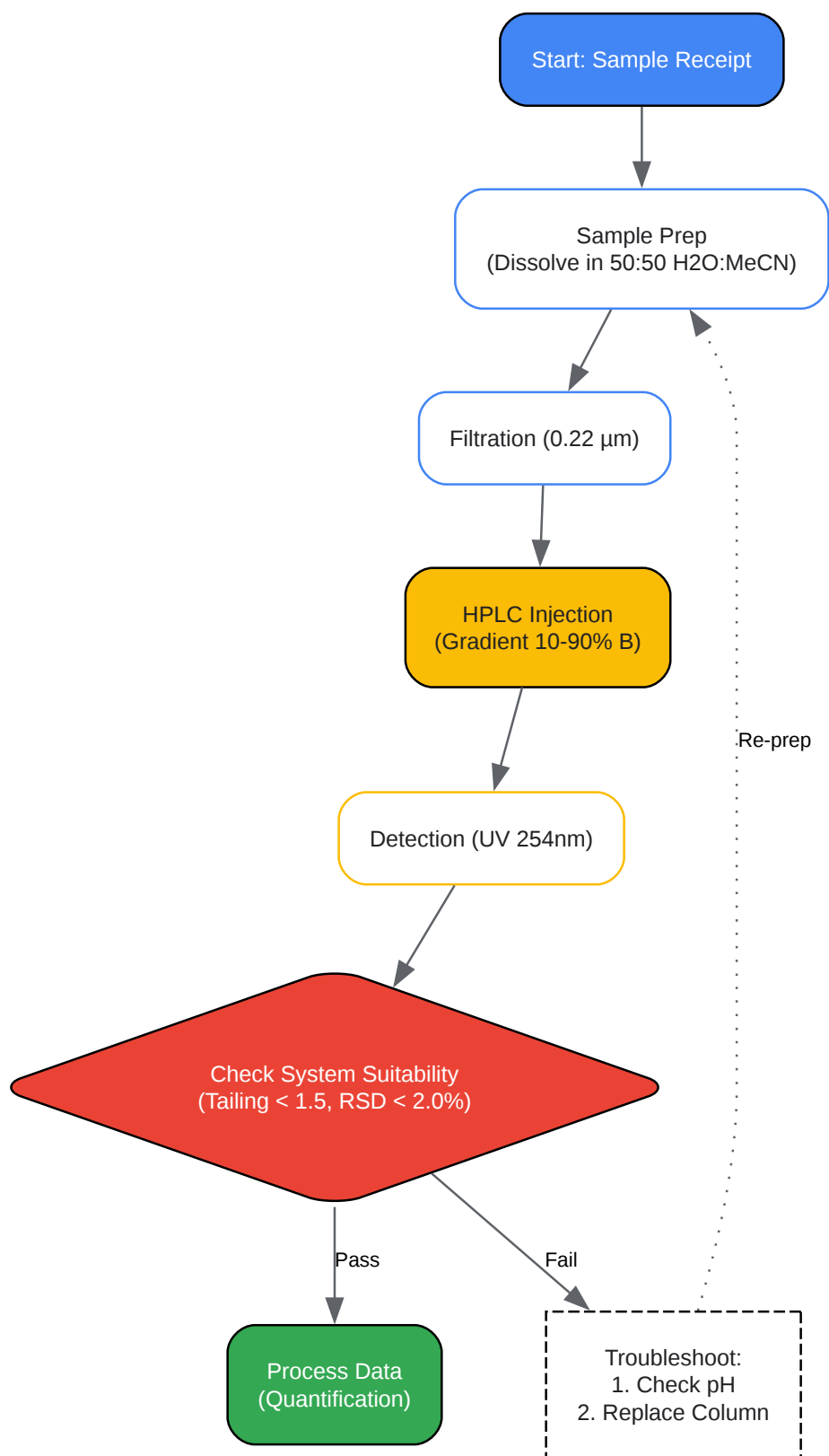
Linearity & Range

- Range: 1 µg/mL to 100 µg/mL.
- Acceptance:

.[\[1\]](#)

Workflow Visualization

The following diagram illustrates the logical flow of the analytical lifecycle for this compound, highlighting the decision points for troubleshooting.



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Caption: Logical workflow for the HPLC analysis of **6-(4-Chlorophenyl)morpholin-3-one**, including critical System Suitability decision points.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing (> 1.5)	Secondary interactions or column void.	Ensure mobile phase pH is acidic (2.5–3.0). ^[1] Replace column if aging.
Split Peak	Solvent mismatch.	Ensure sample diluent matches initial mobile phase (10% MeCN). ^[1]
Low Sensitivity	Incorrect wavelength. ^[1]	Scan UV spectrum (200–400 nm) to confirm ^[1] Ensure lamp is functional.
Retention Drift	Temperature fluctuation or incomplete equilibration. ^[1]	Use column oven (30°C). Increase re-equilibration time to 5 mins.

References

- Sielc Technologies. (n.d.).^[1] Separation of Morpholine, 4-phenyl- on Newcrom R1 HPLC column. Retrieved from [\[Link\]](#)
 - Context: Establishes baseline separation parameters for phenyl-substituted morpholines using Acidic Mobile Phases.
- Zhu, L., et al. (2020).^[1] Copper-Catalyzed Three-Component Synthesis of Highly Substituted Morpholines. National Institutes of Health (PMC).^[1] Retrieved from [\[Link\]](#)
 - Context: Validates the use of C18/TFA gradients for purity analysis of complex substituted morpholine deriv
- Context: Verification of chemical identity and commercial availability for reference standards.

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